

# A Comparative Analysis of Dilithium Azelate and Dilithium Sebacate as Grease Thickeners

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## Compound of Interest

Compound Name: *Dilithium azelate*

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This guide provides a comprehensive comparison of the performance of **dilithium azelate** and dilithium sebacate as thickeners in lithium complex greases. The selection of the dicarboxylic acid component in a lithium complex grease formulation is critical as it significantly influences the grease's thermal, mechanical, and physical properties. This document presents a detailed analysis based on experimental data, outlining the key performance differences and similarities between these two widely used thickeners.

## Comparative Performance Data

The following tables summarize the key performance indicators for lithium complex greases formulated with **dilithium azelate** and dilithium sebacate in two different base oils: a synthetic hydrocarbon (polyalphaolefin and alkylated naphthalene blend) and a polyol ester. The data is derived from a comparative study by Tuszynski and Bessette (2017).<sup>[1]</sup>

Table 1: Performance in Synthetic Hydrocarbon Base Oil

Property	Test Method	Dilithium Azelate Grease	Dilithium Sebacate Grease
Dropping Point, °C	ASTM D2265	>260	>260
Oil Separation, % wt (24h @ 100°C)	ASTM D6184	1.8	2.2
Worked Penetration (60 strokes)	ASTM D217	285	288
Water Washout, % wt loss @ 79°C	ASTM D1264	4.5	1.5

Table 2: Performance in Polyol Ester Base Oil

Property	Test Method	Dilithium Azelate Grease	Dilithium Sebacate Grease
Dropping Point, °C	ASTM D2265	245	248
Oil Separation, % wt (24h @ 100°C)	ASTM D6184	1.8	2.6
Worked Penetration (60 strokes)	ASTM D217	320	295

## Performance Analysis

The experimental data reveals that both **dilithium azelate** and dilithium sebacate are viable options for formulating high-performance lithium complex greases. In a synthetic hydrocarbon base oil, the properties of the two greases are very similar.[2] The dilithium sebacate-thickened grease demonstrated markedly better water washout resistance in this specific formulation.[2]

In the polyol ester base oil, the **dilithium azelate**-thickened grease was softer (higher penetration value) than the dilithium sebacate version.[1] Otherwise, the physical and wear properties of the two greases in the polyol ester base fluid were found to be virtually indistinguishable.[1]

It is important to note that while azelaic acid has traditionally been a workhorse thickener in lithium complex greases, sebacic acid was used in the original development of this grease type.[2][3] The choice between the two may also be influenced by economic factors and regional availability.[4]

## Experimental Protocols

Detailed methodologies for the key experiments cited are outlined below.

### Dropping Point (ASTM D2265)

This test determines the temperature at which a grease becomes fluid enough to drip.

- Apparatus: A grease cup, a test tube, a thermometer, and an aluminum block oven.
  - Procedure:
    - A sample of the grease is placed in the grease cup.
    - The cup is suspended in a test tube, which is then inserted into the heated aluminum block.
    - A thermometer is positioned to measure the temperature of the grease sample.
    - The temperature of the block is gradually increased.
    - The dropping point is the temperature at which the first drop of grease falls from the cup.
- [1]

### Oil Separation (ASTM D6184 / D1742)

This test measures the tendency of the oil to separate from the grease structure during storage.

- Apparatus: A 200-mesh sieve, a beaker, and an oven.
- Procedure (ASTM D6184):
  - A weighed sample of grease is placed on the sieve.

- The sieve and beaker are placed in an oven at a specified temperature (e.g., 100°C) for a set period (e.g., 24 hours).
- The amount of oil that has separated and collected in the beaker is weighed.
- The oil separation is reported as a weight percentage of the original grease sample.

## Mechanical Stability (Worked Penetration - ASTM D217)

This test evaluates the consistency and shear stability of the grease.

- Apparatus: A standard penetrometer with a cone and a grease worker.
- Procedure:
  - The grease sample is brought to a standard temperature (25°C).
  - The sample is placed in the grease worker and subjected to a specified number of double strokes (e.g., 60 strokes) to simulate mechanical work.
  - The worked sample is then transferred to a standard cup, and the surface is smoothed.
  - The cone of the penetrometer is allowed to drop into the grease for 5 seconds.
  - The depth of penetration is measured in tenths of a millimeter. A higher number indicates a softer grease.

## Water Washout (ASTM D1264)

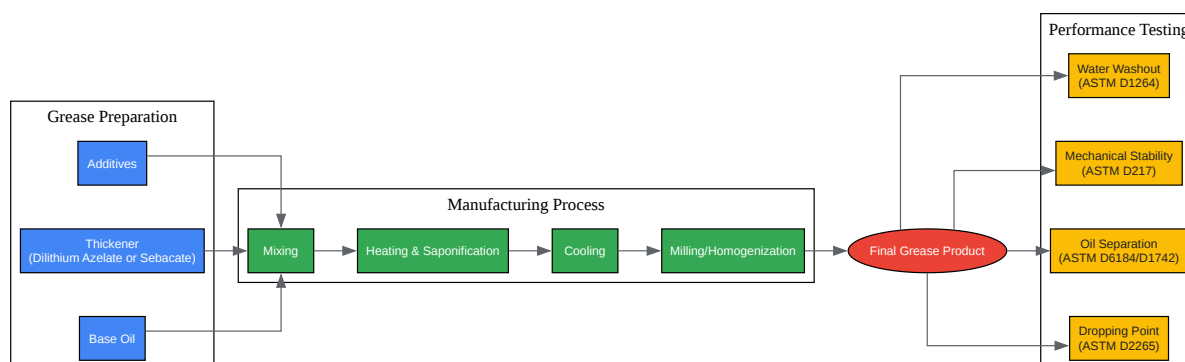
This test determines the resistance of a grease to being washed away by water.

- Apparatus: A ball bearing, a housing with a water spray nozzle, and a water circulation system.
- Procedure:
  - The test bearing is packed with a specified amount of the grease sample.
  - The bearing is placed in the housing and rotated at a set speed (e.g., 600 rpm).

- A jet of water at a specified temperature (e.g., 79°C) is sprayed onto the bearing housing for a set duration.
- After the test, the amount of grease washed out of the bearing is determined by weighing the bearing before and after the test.
- The result is expressed as the percentage of grease lost.

## Visualizations

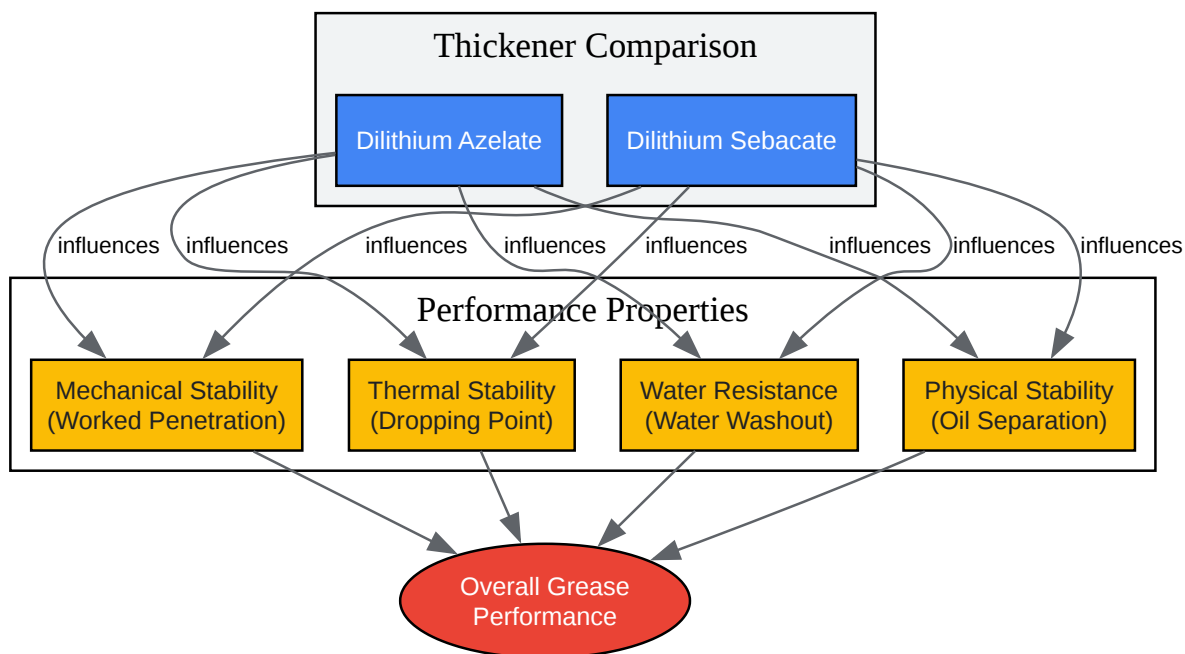
### Grease Manufacturing and Testing Workflow



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Caption: Workflow for grease manufacturing and performance evaluation.

## Logical Relationship in Comparative Analysis



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Caption: Influence of thickener choice on key grease performance properties.

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- To cite this document: BenchChem. [A Comparative Analysis of Dilithium Azelate and Dilithium Sebacate as Grease Thickeners]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614953#dilithium-azelate-vs-dilithium-sebacate-as-a-grease-thickener]

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